

Spectroscopic Profile of Apiopaeonoside: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Apiopaeonoside*

CAS No.: 100291-86-9

Cat. No.: B217215

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This technical guide provides a comprehensive overview of the spectroscopic data for **Apiopaeonoside**, a phenolic glycoside isolated from the root cortex of *Paeonia suffruticosa*. This document is intended for researchers, scientists, and drug development professionals engaged in the study and application of natural products. The information presented herein includes detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, crucial for the identification, characterization, and quality control of this compound.

Chemical Structure and Properties

Apiopaeonoside is a complex natural product with the following key identifiers:

- Chemical Formula: $C_{20}H_{28}O_{12}$ [\[1\]](#)
- Molecular Weight: 460.43 g/mol [\[1\]](#)
- CAS Number: 100291-86-9

The structure consists of a paeonol aglycone linked to a β -D-apiofuranosyl-(1 $\rightarrow$ 6)- β -D-glucopyranoside moiety.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a fundamental technique for determining the elemental composition and confirming the molecular weight of **Apiopaeonoside**.

Table 1: Mass Spectrometry Data for **Apiopaeonoside**

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion	$[M-H]^-$
Measured m/z	459.1523
Molecular Formula	$C_{20}H_{27}O_{12}^-$
Calculated m/z	459.1503

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the chemical structure and stereochemistry of **Apiopaeonoside**. The following tables summarize the 1H and ^{13}C NMR spectral data.

Table 2: 1H NMR Spectral Data of **Apiopaeonoside** (500 MHz, CD_3OD)

Atom No.	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aglycone			
3'	7.55	d	8.5
5'	6.65	dd	8.5, 2.5
6'	6.50	d	2.5
OCH ₃ -4'	3.85	s	
COCH ₃	2.58	s	
Glucose			
1''	5.05	d	7.5
2''	3.50	m	
3''	3.45	m	
4''	3.40	m	
5''	3.60	m	
6''a	4.10	dd	11.5, 2.0
6''b	3.75	dd	11.5, 5.5
Apiose			
1'''	5.35	d	2.5
2'''	4.05	d	2.5
3'''	3.80	s	
4'''a	3.70	d	
4'''b	3.65	d	
5'''	3.60	s	9.5

Table 3: ¹³C NMR Spectral Data of **Apiopaeonoside** (125 MHz, CD₃OD)

Atom No.	Chemical Shift (δ , ppm)
Aglycone	
1'	115.8
2'	160.5
3'	132.0
4'	165.0
5'	108.0
6'	101.5
OCH ₃ -4'	56.0
COCH ₃	200.0
COCH ₃	26.5
Glucose	
1"	102.0
2"	75.0
3"	78.0
4"	71.5
5"	76.5
6"	69.0
Apiose	
1'''	111.0
2'''	78.5
3'''	81.0
4'''	75.5
5'''	65.5

Experimental Protocols

The spectroscopic data presented in this guide were acquired using standard, validated analytical methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

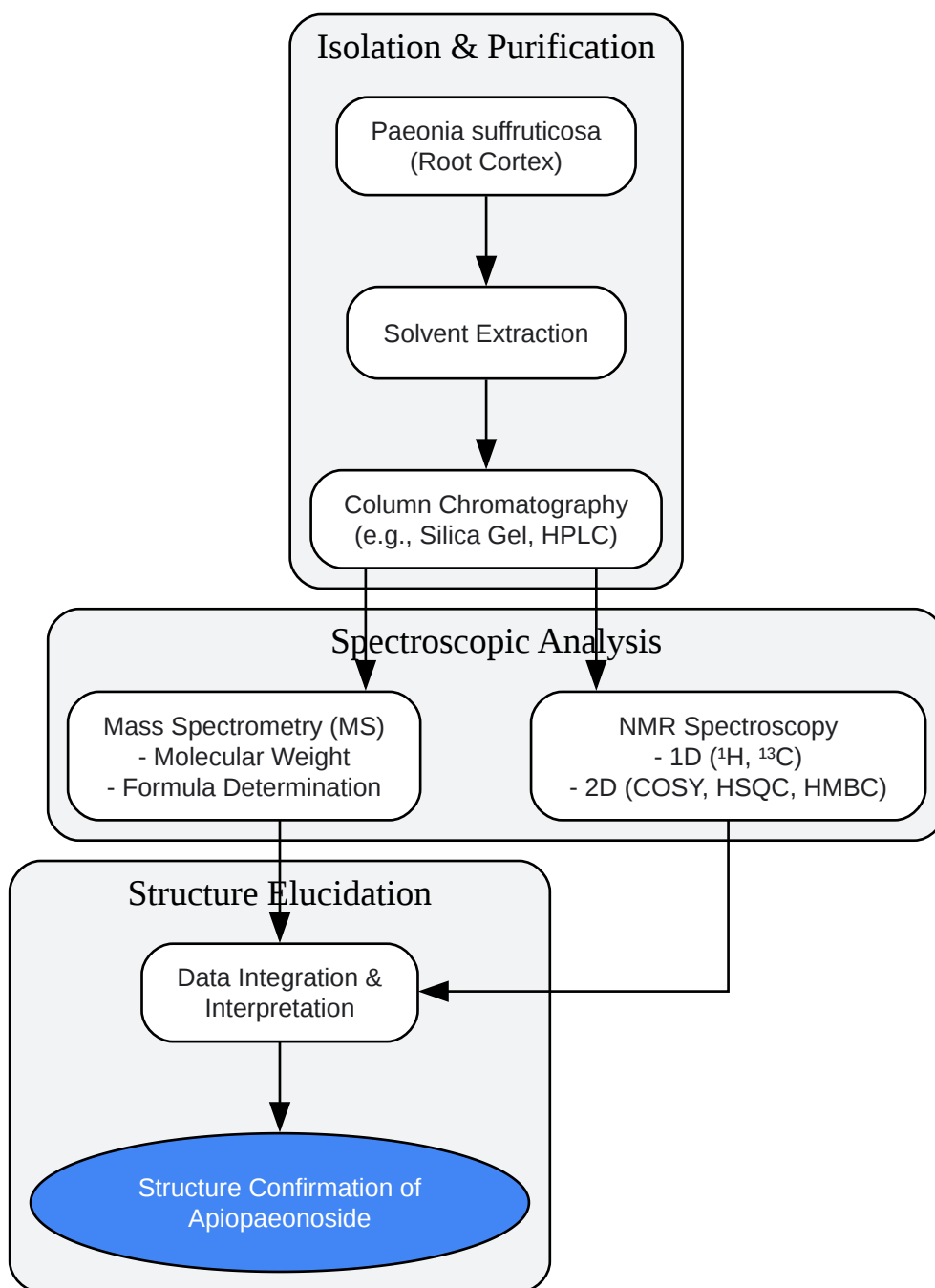
- **Instrumentation:** A 500 MHz NMR spectrometer was utilized for acquiring both ^1H and ^{13}C spectra.
- **Sample Preparation:** Samples of **Apiopaeonoside** were dissolved in deuterated methanol (CD_3OD).
- **^1H NMR Spectroscopy:** Spectra were acquired with a spectral width of 16 ppm and a relaxation delay of 2 seconds.
- **^{13}C NMR Spectroscopy:** Spectra were obtained using a proton-decoupled pulse sequence with a spectral width of 240 ppm and a relaxation delay of 2 seconds.

Mass Spectrometry (MS)

- **Instrumentation:** A quadrupole time-of-flight (Q-TOF) mass spectrometer equipped with an electrospray ionization (ESI) source was used.
- **Sample Preparation:** Purified **Apiopaeonoside** was dissolved in a solution of 50% acetonitrile in water.
- **Analysis Conditions:** The analysis was performed in negative ion mode with a capillary voltage of 3.0 kV and a cone voltage of 40 V. The desolvation gas flow was set to 600 L/hr at a temperature of 350 °C.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the typical workflow for the isolation and structural elucidation of a natural product like **Apiopaeonoside** using spectroscopic techniques.



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References

- 1. Bioactive Components from Qingwen Baidu Decoction against LPS-Induced Acute Lung Injury in Rats - PMC [pmc.ncbi.nlm.nih.gov]
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